

Application Notes and Protocols: Preparation of CSRM617 Stock Solution for Cell Culture

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B10787875

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Introduction

CSRM617 is a selective small-molecule inhibitor of the transcription factor ONECUT2 (OC2).[1][2] As a master regulator of the androgen receptor (AR) signaling network, ONECUT2 is a promising therapeutic target in aggressive prostate cancer.[1][3][4][5] **CSRM617** binds directly to the OC2-HOX domain, inhibiting its transcriptional activity, which leads to the suppression of tumor growth and metastasis.[2][3] In prostate cancer cell lines, **CSRM617** has been shown to inhibit cell growth and induce apoptosis, as evidenced by the appearance of cleaved Caspase-3 and PARP.[1][2][6]

These application notes provide a detailed protocol for the preparation of a **CSRM617** stock solution for use in in vitro cell culture experiments. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in your research.

Quantitative Data Summary

The following table summarizes the key quantitative information for **CSRM617**.

Property	Value	Reference
CAS Number	787504-88-5 (Free base)	[1]
1353749-74-2 (Hydrochloride)	[6]	
Molecular Weight	291.69 g/mol (Hydrochloride)	[7]
Binding Affinity (Kd)	7.43 μ M (for OC2-HOX domain)	[1][6]
In Vitro Activity	Inhibits cell growth in PC-3, 22RV1, LNCaP, and C4-2 cells (0.01-100 μ M, 48 hours)	[1][6]
Induces apoptosis in 22Rv1 cells (10-20 μ M, 48 hours; 20 μ M, 72 hours)	[1][2][6]	
In Vivo Activity	Inhibits tumor growth in a 22Rv1 xenograft mouse model (50 mg/kg, p.o., daily for 20 days)	[4][6]

Experimental Protocols

Materials

- **CSRM617** hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile, nuclease-free water
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- 0.2 μ m sterile syringe filter (optional, for sterilization of the stock solution)

Protocol for Preparing a 10 mM CSRM617 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CSRM617** hydrochloride in DMSO.

- **Pre-handling of the Compound:** Before opening, gently centrifuge the vial of **CSRM617** hydrochloride powder to ensure that all the powder is at the bottom of the vial.^[8] This is particularly important for small quantities that may adhere to the cap or walls of the vial.
- **Calculating the Required Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **CSRM617** hydrochloride (MW = 291.69 g/mol) using the following formula:

$$\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$$

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 291.69 \text{ g/mol} \times 1000 = 2.917 \text{ mg}$$

- **Dissolving the Compound:**
 - Carefully weigh out 2.917 mg of **CSRM617** hydrochloride and place it into a sterile 1.5 mL microcentrifuge tube.
 - Add 1 mL of sterile, cell culture grade DMSO to the tube.
 - Vortex the tube thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. If precipitation occurs, gentle warming (up to 37°C) and/or sonication can be used to aid dissolution.^[6]
- **Sterilization (Optional but Recommended):** To ensure sterility, the stock solution can be filtered through a 0.2 µm sterile syringe filter into a new sterile microcentrifuge tube.^[8] Given that DMSO is bactericidal, this step may be omitted if aseptic techniques are strictly followed.^[8]
- **Aliquoting and Storage:**
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-

thaw cycles.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

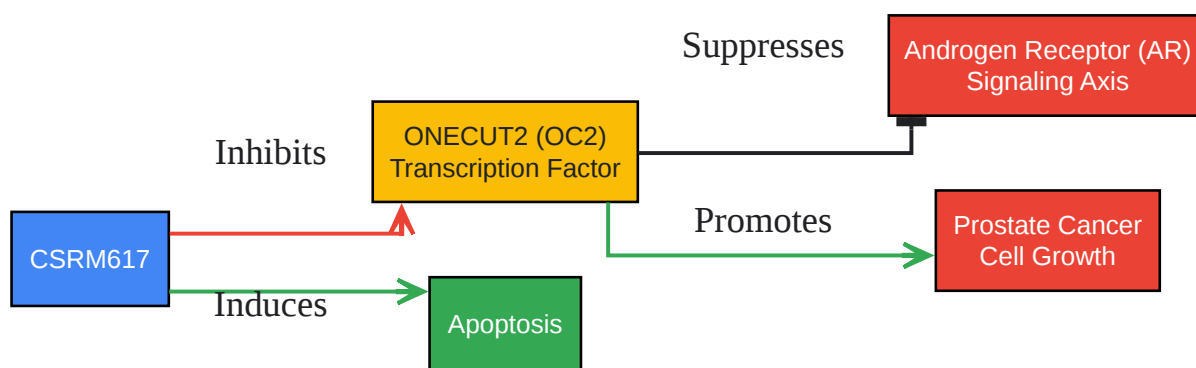
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[6\]](#)[\[8\]](#) Ensure the tubes are tightly sealed to prevent moisture absorption by the DMSO.[\[7\]](#)

Protocol for Preparing Working Solutions for Cell Culture

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **CSRM617** stock solution at room temperature.
- Serial Dilutions (if necessary): It is recommended to perform serial dilutions in DMSO before adding the compound to the aqueous cell culture medium to avoid precipitation.[\[9\]](#)
- Preparing the Final Working Concentration:
 - Dilute the 10 mM stock solution directly into pre-warmed cell culture medium to achieve the desired final concentration for your experiment (e.g., 1 µM, 10 µM, 20 µM).
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% - 0.5%, to avoid solvent-induced cytotoxicity.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Mix the working solution thoroughly by gentle pipetting or swirling before adding it to the cells.

Visualizations

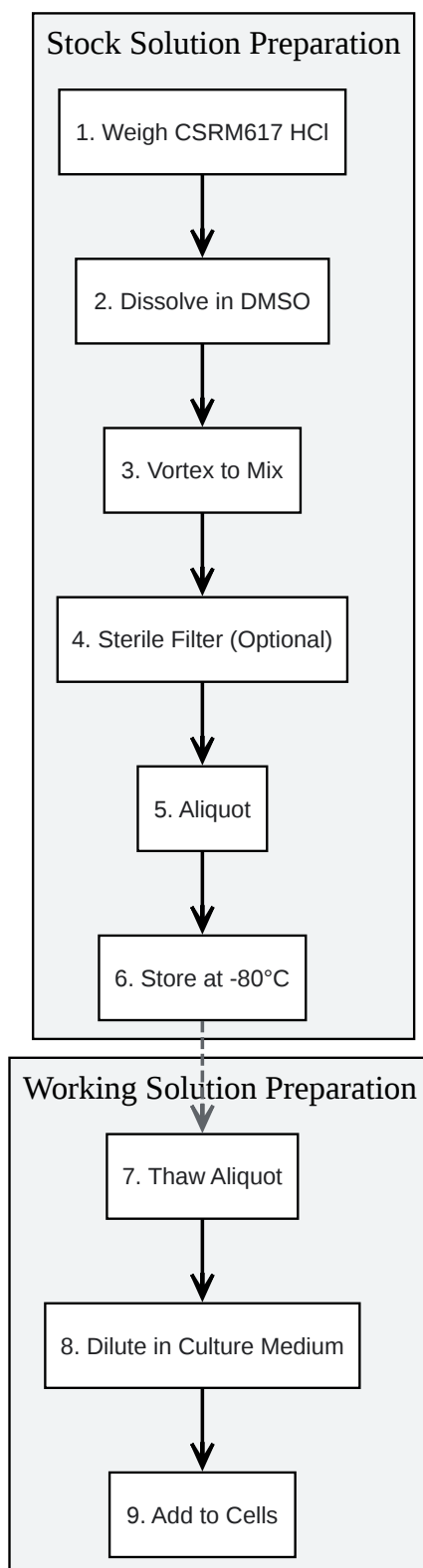
CSRM617 Mechanism of Action



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Caption: **CSRM617** inhibits ONECUT2, leading to apoptosis and suppression of prostate cancer cell growth.

Experimental Workflow: Preparing CSRM617 for Cell Culture



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Caption: Workflow for preparing **CSRM617** stock and working solutions for cell culture experiments.

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